

A Technical Guide to Bromperidol-d4-1 for Neuropharmacological Research

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Compound of Interest

Compound Name: *Bromperidol-d4-1*

Cat. No.: *B12413783*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Bromperidol-d4-1**, a deuterated analog of the typical antipsychotic agent Bromperidol. This document is intended to serve as a core resource for researchers in neuropharmacology, drug metabolism, and pharmacokinetic studies, offering detailed supplier information, ordering details, and insights into its primary application as an internal standard.

Bromperidol-d4-1: An Overview

Bromperidol is a butyrophenone derivative and a potent D2-like dopamine receptor antagonist. [1][2] Its deuterated form, **Bromperidol-d4-1**, is a stable isotope-labeled compound valuable for quantitative analysis in complex biological matrices. The incorporation of deuterium atoms results in a higher mass-to-charge ratio, allowing for its distinction from the unlabeled parent compound in mass spectrometry-based assays without significantly altering its chemical properties. This makes it an ideal internal standard for liquid chromatography-mass spectrometry (LC-MS) or gas chromatography-mass spectrometry (GC-MS) applications, ensuring accurate quantification of Bromperidol in research and preclinical studies.

Supplier and Ordering Information for Research Laboratories

For research laboratories seeking to procure **Bromperidol-d4-1**, several reputable suppliers offer this compound. The following table summarizes key information to facilitate comparison and ordering.

Supplier	Catalog Number	CAS Number	Molecular Formula	Molecular Weight	Purity	Available Quantities
Toronto Research Chemicals (TRC)	B689222	1216919-75-3	C ₂₁ H ₁₉ D ₄ B rFNO ₂	424.34	Not specified	1mg
MedChem Express	HY-B0901S1	1216919-75-3	C ₂₁ H ₁₉ D ₄ B rFNO ₂	424.34	>98% (by HPLC)	1mg, 5mg, 10mg
Cayman Chemical	Not directly listed; Haloperidol -d4 is available (Item No. 26116)	1189986-59-1 (for Haloperidol -d4)	C ₂₁ H ₁₉ D ₄ C IFNO ₂ (for Haloperidol -d4)	379.9 (for Haloperidol -d4)	≥99% deuterated forms (d ₁ -d ₄) (for Haloperidol -d4)	100 µg, 1 mg

Note: Pricing information is subject to change and should be confirmed on the respective supplier's website. Purity and availability may vary by lot.

Experimental Protocols: Application as an Internal Standard

Bromperidol-d4-1 is primarily utilized as an internal standard in bioanalytical methods to quantify Bromperidol. The following provides a generalized experimental workflow for its use in an LC-MS/MS assay.

Objective:

To accurately quantify the concentration of Bromperidol in a biological matrix (e.g., plasma, brain tissue homogenate) using a deuterated internal standard.

Materials:

- Bromperidol analytical standard
- **Bromperidol-d4-1** internal standard
- Biological matrix (e.g., rat plasma)
- Acetonitrile (ACN)
- Methanol (MeOH)
- Formic acid (FA)
- Water (LC-MS grade)
- Solid-phase extraction (SPE) or liquid-liquid extraction (LLE) consumables
- LC-MS/MS system

Methodology:

- Preparation of Standard Solutions:
 - Prepare stock solutions of Bromperidol and **Bromperidol-d4-1** in a suitable organic solvent (e.g., methanol or DMSO) at a concentration of 1 mg/mL.
 - Prepare a series of working standard solutions of Bromperidol by serial dilution of the stock solution to create a calibration curve (e.g., 1, 5, 10, 50, 100, 500, 1000 ng/mL).
 - Prepare a working internal standard solution of **Bromperidol-d4-1** at a fixed concentration (e.g., 100 ng/mL).
- Sample Preparation:
 - To 100 µL of the biological matrix (e.g., plasma), add a fixed volume (e.g., 10 µL) of the **Bromperidol-d4-1** internal standard working solution.

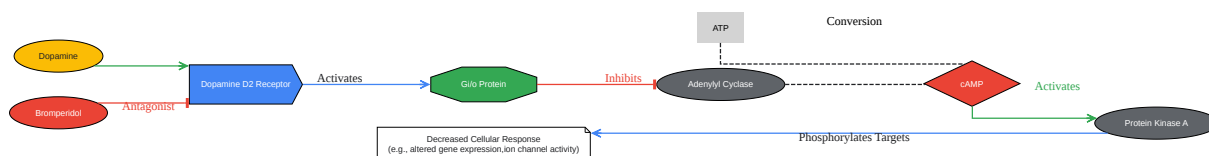
- For the calibration curve, add the corresponding Bromperidol working standard to blank biological matrix.
- Perform protein precipitation by adding a threefold volume of cold acetonitrile.
- Vortex and centrifuge to pellet the precipitated proteins.
- Alternatively, for cleaner samples, perform solid-phase extraction or liquid-liquid extraction to isolate the analyte and internal standard.
- Evaporate the supernatant or extracted solvent to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in the mobile phase for LC-MS/MS analysis.
- LC-MS/MS Analysis:
 - Liquid Chromatography (LC):
 - Use a C18 reverse-phase column.
 - Employ a gradient elution with a mobile phase consisting of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
 - Mass Spectrometry (MS/MS):
 - Operate the mass spectrometer in positive electrospray ionization (ESI) mode.
 - Use multiple reaction monitoring (MRM) to detect the specific precursor-to-product ion transitions for both Bromperidol and **Bromperidol-d4-1**.
 - Optimize the collision energy and other MS parameters for maximum signal intensity.
- Data Analysis:
 - Calculate the peak area ratio of the analyte (Bromperidol) to the internal standard (**Bromperidol-d4-1**).

- Construct a calibration curve by plotting the peak area ratio against the concentration of the Bromperidol standards.
- Determine the concentration of Bromperidol in the unknown samples by interpolating their peak area ratios from the calibration curve.

Signaling Pathway and Experimental Workflow Diagrams

Dopamine D2 Receptor Signaling Pathway

Bromperidol exerts its antipsychotic effects primarily by acting as an antagonist at dopamine D2 receptors. These receptors are G-protein coupled receptors (GPCRs) that, upon activation by dopamine, inhibit adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels.[3][4] The following diagram illustrates this inhibitory signaling cascade.

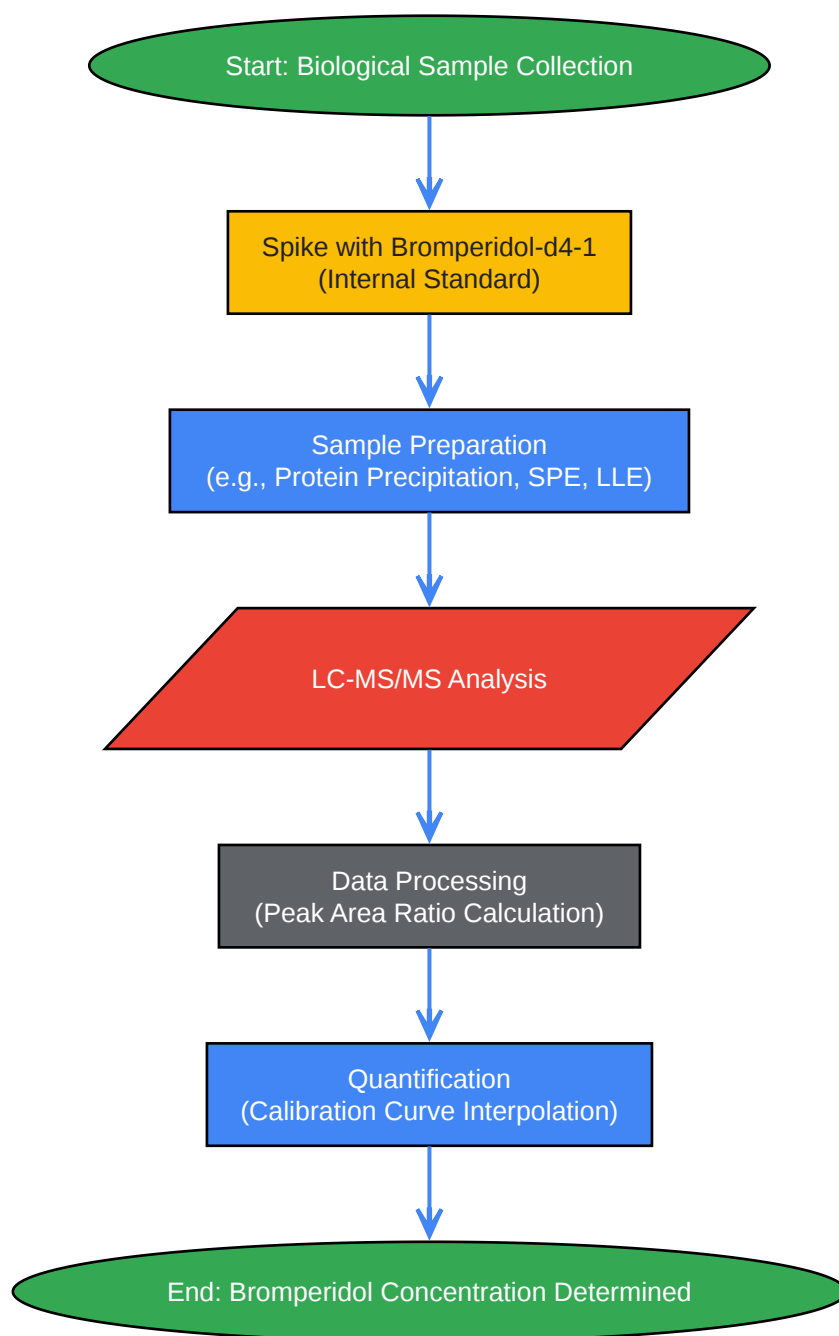


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Caption: Dopamine D2 receptor inhibitory signaling pathway.

Experimental Workflow for Quantification of Bromperidol

The following diagram outlines the logical flow of a typical experiment to quantify Bromperidol in a biological sample using **Bromperidol-d4-1** as an internal standard.



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Caption: Workflow for Bromperidol quantification.

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